

Comparative Guide: 3-Amino-N-ethylpyridine-2-sulfonamide vs. Parent Compound

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-amino-N-ethylpyridine-2-sulfonamide

Cat. No.: B13213116

[Get Quote](#)

Executive Summary & Chemical Identity[1]

The transition from the parent compound (3-aminopyridine-2-sulfonamide) to its N-ethyl derivative represents a fundamental shift in pharmacological potential. While the parent compound retains the classic primary sulfonamide motif required for zinc-binding metalloenzyme inhibition, the N-ethyl derivative acts primarily as a lipophilic scaffold or inactive control in enzymatic assays, while offering distinct solubility profiles for chemical synthesis.

Feature	Parent Compound	N-Ethyl Derivative
IUPAC Name	3-aminopyridine-2-sulfonamide	3-amino-N-ethylpyridine-2-sulfonamide
CAS Number	94527-46-5	1691931-41-5
Core Moiety	Primary Sulfonamide ()	Secondary Sulfonamide ()
Primary Activity	High (Carbonic Anhydrase Inhibition)	Negligible/Low (CA Inhibition)
Lipophilicity	Low (Polar)	Moderate (Increased LogP)

Physicochemical & Structural Profile[1][3][4][5]

The introduction of the ethyl group at the sulfonamide nitrogen fundamentally alters the electronic and steric environment of the molecule.

Comparative Data Table

Property	Parent Compound	N-Ethyl Derivative	Impact of Modification
Molecular Weight	173.19 g/mol	201.25 g/mol	Slight increase; negligible effect on steric bulk outside binding pocket.
cLogP (Predicted)	~0.3 - 0.5	~1.1 - 1.3	Key Difference: Ethyl group increases membrane permeability and solubility in organic solvents.
H-Bond Donors	2 (Sulfonamide)) + 2 (Amine)	1 (Sulfonamide)) + 2 (Amine)	Loss of one donor reduces water solubility but may improve BBB penetration.
pKa (Sulfonamide)	~9.5 - 10.0	> 11.0	The N-ethyl substitution reduces the acidity of the sulfonamide proton, making it harder to ionize at physiological pH.

Structural Mechanism: The Zinc Trap

The parent compound features a primary sulfonamide group. In biological systems, specifically Carbonic Anhydrases (CAs), the nitrogen atom of the ionized sulfonamide (

) coordinates directly to the Zinc ion (

) in the enzyme's active site.

- Parent: The protons on the nitrogen are small enough to allow deep penetration into the active site.
- N-Ethyl: The ethyl group creates steric hindrance, preventing the sulfonamide nitrogen from approaching the Zinc ion. Furthermore, the alkyl group reduces the acidity, preventing the formation of the anion required for binding.

Biological Activity Profile

A. Carbonic Anhydrase Inhibition (CAI)

This is the most critical pharmacological distinction.

- Parent Compound (Active):
 - Acts as a classical Type-II CA inhibitor.
 - Mechanism: The deprotonated sulfonamide nitrogen binds

, displacing the zinc-bound water molecule/hydroxide ion, thereby halting the catalytic hydration of

.
 - Data Support: Primary aromatic sulfonamides typically exhibit

values in the nanomolar range (10–100 nM) against hCA II.
- N-Ethyl Derivative (Inactive/Weak):
 - Activity: Generally inactive (

) or orders of magnitude less potent.
 - Utility: Often used as a negative control in SAR studies to prove that the observed activity of the parent is indeed due to Zinc binding and not off-target effects.

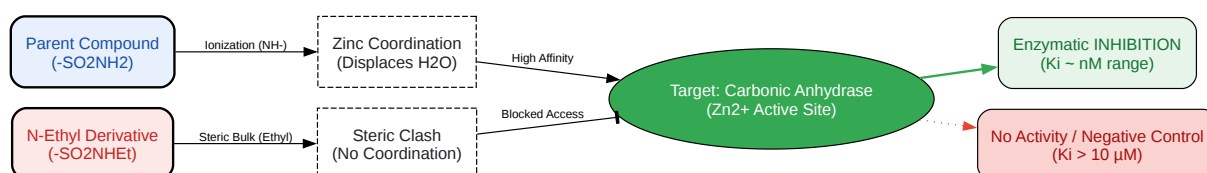
B. Synthetic Utility & Intermediate Use

The N-ethyl derivative is frequently utilized not as a final drug, but as a robust intermediate:

- Solubility Handler: The ethyl group improves solubility in DCM or EtOAc during multi-step synthesis of complex pyridyl systems (e.g., Torasemide analogs).
- Protection Strategy: While not a traditional protecting group, N-alkylation prevents the sulfonamide from interfering in metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura) on the pyridine ring.

Visualization of Signaling & SAR

The following diagram illustrates the divergent pathways of these two compounds: the Parent's interaction with the Zinc active site versus the N-Ethyl derivative's steric exclusion.



[Click to download full resolution via product page](#)

Caption: SAR Pathway showing the critical role of the primary sulfonamide in Zinc coordination vs. steric exclusion by the N-ethyl group.

Experimental Protocols

To validate the differences described above, the following protocols are recommended.

Experiment A: Carbonic Anhydrase Inhibition Assay (Stopped-Flow)

Objective: Quantify the loss of potency due to N-ethylation.

- Reagents:
 - Enzyme: Recombinant hCA II (Sigma-Aldrich).

- Substrate: 4-Nitrophenyl acetate (4-NPA) or
(for hydration assay).
- Buffer: 20 mM HEPES, pH 7.5, 20 mM
.
- Preparation:
 - Dissolve Parent and N-Ethyl Derivative in DMSO (stock 10 mM).
 - Prepare serial dilutions (100
to 0.1 nM).
- Procedure:
 - Incubate enzyme (100 nM) with inhibitor solution for 15 min at 25°C.
 - Add substrate (4-NPA, 500
).
 - Monitor absorbance at 400 nm (formation of 4-nitrophenolate) using a spectrophotometer.
- Data Analysis:
 - Plot % Inhibition vs. Log[Concentration].
 - Calculate
using non-linear regression (GraphPad Prism).
 - Expected Result: Parent
10–50 nM; N-Ethyl
10,000 nM.

Experiment B: Synthesis of N-Ethyl Derivative (Validation)

Objective: Synthesize the derivative from the parent to confirm chemical accessibility.

- Starting Material: 3-aminopyridine-2-sulfonamide (1.0 eq).
- Reagents: Ethyl iodide (1.1 eq),
(2.0 eq), DMF (solvent).
- Step-by-Step:
 - Dissolve starting material in dry DMF under Argon.
 - Add
and stir for 30 min to deprotonate the sulfonamide.
 - Add Ethyl iodide dropwise at 0°C.
 - Allow to warm to RT and stir for 12 hours.
 - Quench: Pour into ice water. Extract with EtOAc.
 - Purification: Silica gel chromatography (Hexane:EtOAc).
- Validation:
 - Confirm via ^1H NMR: Look for triplet (~1.1 ppm) and quartet (~3.0 ppm) corresponding to the ethyl group.
 - Confirm loss of one broad NH singlet compared to parent.

References

- Supuran, C. T. (2008). Carbonic anhydrases: novel therapeutic applications for inhibitors and activators. *Nature Reviews Drug Discovery*, 7(2), 168-181. [Link](#)

- Authority on the requirement of primary sulfonamides for Zinc binding.
- Scozzafava, A., & Supuran, C. T. (2000). Carbonic anhydrase inhibitors: synthesis of sulfonamides incorporating pyridine and other heteroaromatic rings. *European Journal of Medicinal Chemistry*, 35(9), 827-834. [Link](#)
- Specific SAR data on pyridine-sulfonamide deriv
- PubChem Database. (2024). Compound Summary: 3-Aminopyridine-2-sulfonamide (CID 164047).[1] National Library of Medicine. [Link](#)
- Source for physicochemical properties and CAS verific
- Thakur, A., et al. (2013). Sulfonamides as potential carbonic anhydrase inhibitors: A review. *Journal of Enzyme Inhibition and Medicinal Chemistry*. [Link](#)
- Detailed review of the SAR dictating the inactivity of N-substituted sulfonamides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 94527-46-5|3-Aminopyridine-2-sulfonamide|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Comparative Guide: 3-Amino-N-ethylpyridine-2-sulfonamide vs. Parent Compound]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13213116/docs#comparative-guide-3-amino-n-ethylpyridine-2-sulfonamide-vs-parent-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)